

Application Notes and Protocols: High-Throughput Screening Assay for Slit-Robo Interaction

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Compound of Interest

Compound Name: *slit protein*

Cat. No.: *B1177315*

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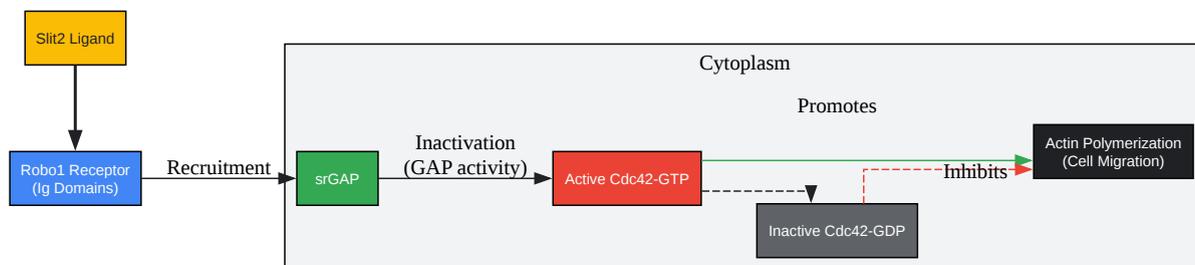
Introduction

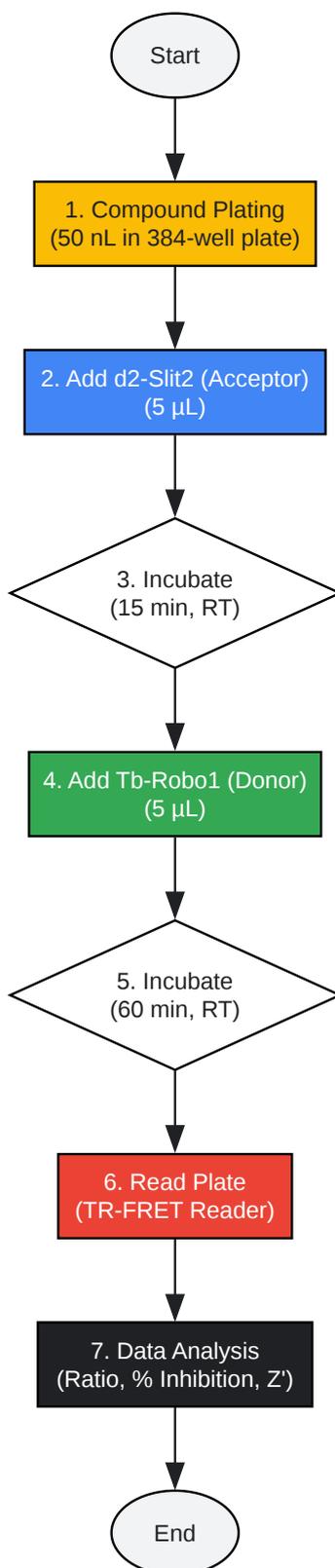
The Slit-Robo signaling pathway is a critical regulator of numerous physiological and pathological processes, including neuronal axon guidance, cell migration, angiogenesis, and cancer progression.[1][2] The interaction between the secreted **Slit proteins** and their transmembrane Roundabout (Robo) receptors triggers a signaling cascade that influences cytoskeletal dynamics.[3] Specifically, the functional region of **Slit proteins**, located within the leucine-rich repeats (LRRs), binds to the immunoglobulin-like (Ig) domains of Robo receptors. [1] Given its significant role in diseases such as cancer, where it can modulate tumor growth, metastasis, and angiogenesis, the Slit-Robo pathway has emerged as a promising therapeutic target.[4][5][6]

Developing small-molecule inhibitors that can modulate this protein-protein interaction (PPI) is a key objective in drug discovery. High-throughput screening (HTS) provides a robust platform for identifying such inhibitors from large chemical libraries.[7][8] This document provides a detailed protocol for developing and implementing a homogenous, proximity-based Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay for screening inhibitors of the Slit-Robo interaction.[9][10]

The Slit-Robo Signaling Pathway

Binding of a Slit ligand to its Robo receptor on the cell surface initiates a repulsive signal. This interaction prevents the cell from migrating toward the source of the **Slit protein**. Downstream signaling involves the recruitment of various adaptor proteins to the cytoplasmic domain of Robo, leading to the modulation of Rho family GTPases like Cdc42 and Rac1, which are master regulators of the actin cytoskeleton.[1][3] Dysregulation of this pathway is implicated in various cancers, making it an attractive target for therapeutic intervention.[4][11]





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